

N-Nitroso Lidocaine: A Reference Standard for Quality Control in Pharmaceutical Analysis

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Compound of Interest

Compound Name: *N-Nitroso Lidocaine*

Cat. No.: *B16337365*

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Application Note & Protocol

Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso Lidocaine is a critical reference standard for the quality control of Lidocaine drug substances and products.^{[1][2]} As a nitrosamine impurity, its presence in pharmaceutical formulations is a significant concern due to the potential carcinogenic properties of this class of compounds.^{[3][4]} Regulatory bodies worldwide have stringent requirements for monitoring and controlling nitrosamine impurities in pharmaceuticals.^{[1][2]} This document provides detailed application notes and protocols for the use of **N-Nitroso Lidocaine** as a reference standard in analytical method development, validation, and routine quality control testing.^{[1][2][5]} These protocols are essential for ensuring that Lidocaine-containing products meet the safety and quality standards set by regulatory agencies like the FDA and EMA.^{[1][2]}

Applications in Quality Control

N-Nitroso Lidocaine and its related compounds, such as N-nitroso-desethyl Lidocaine, serve as essential reference materials in several key areas of pharmaceutical quality control:^{[1][3][6]}

- **Analytical Method Development:** As a certified reference standard, **N-Nitroso Lidocaine** is used to develop and optimize analytical methods, primarily chromatography-based techniques like HPLC and GC-MS, for the detection and quantification of this specific impurity in Lidocaine active pharmaceutical ingredients (APIs) and finished drug products.[1][2]
- **Method Validation (AMV):** The reference standard is crucial for validating the performance of analytical methods according to ICH guidelines.[7] This includes establishing key validation parameters such as linearity, accuracy, precision, specificity, limit of detection (LOD), and limit of quantification (LOQ).[7]
- **Impurity Quantification:** In routine quality control, **N-Nitroso Lidocaine** is used to prepare calibration standards and controls to accurately quantify the levels of this impurity in production batches of Lidocaine.[1][2]
- **Forced Degradation Studies:** It can be used to understand the degradation pathways of Lidocaine and identify potential impurities that may form under various stress conditions.

Quantitative Data Summary

The following tables summarize typical analytical performance characteristics for methods used in the quantification of **N-Nitroso Lidocaine** and related impurities.

Table 1: HPLC-MS Method Performance for N-nitroso-desethyl Lidocaine[1]

Parameter	Result
Range	9 - 1080 ppm
Linearity (R)	1.000
RSD% Reference Sol.	2.8%
Accuracy Limit Level	82.5 – 91.4%
LOD (S/N=3)	3 ppm
LOQ (S/N=10)	9 ppm

Table 2: GC-MS Method Performance for N-nitrosodiethylamine (NDEA) in Lidocaine Ointment^[1]

Parameter	Result
RSD% Reference Sol.	6.5%
Accuracy Limit Level	89.2 – 97.1%
LOD (S/N=3)	10 ppm
LOQ (S/N=10)	30 ppm

Experimental Protocols

Protocol 1: Determination of N-Nitroso Lidocaine by High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

This protocol describes a general method for the determination of **N-Nitroso Lidocaine** in a Lidocaine drug substance.

4.1.1. Materials and Reagents

- **N-Nitroso Lidocaine** Reference Standard
- Lidocaine API (for spiking and matrix effect evaluation)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic Acid (LC-MS grade)
- Deionized Water (18.2 MΩ·cm)
- 0.45 µm Syringe Filters

4.1.2. Instrumentation

- HPLC system with a UV or Diode Array Detector (DAD) and a Mass Spectrometric (MS) detector (e.g., single quadrupole or triple quadrupole).
- Analytical column: A reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 3.5 μ m particle size) is commonly used.[8]

4.1.3. Chromatographic Conditions

- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient Program:
 - 0-5 min: 10% B
 - 5-20 min: 10-90% B (linear gradient)
 - 20-25 min: 90% B
 - 25.1-30 min: 10% B (re-equilibration)
- Flow Rate: 0.8 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 μ L
- UV Detection: 230 nm
- MS Detector: Electrospray Ionization (ESI) in positive mode. Monitor for the specific m/z of **N-Nitroso Lidocaine**.

4.1.4. Sample Preparation

- Standard Stock Solution (100 μ g/mL): Accurately weigh and dissolve 10 mg of **N-Nitroso Lidocaine** reference standard in 100 mL of methanol.

- **Working Standard Solutions:** Prepare a series of dilutions from the stock solution in the mobile phase to create calibration standards ranging from 0.01 µg/mL to 1.0 µg/mL.
- **Sample Preparation:** Accurately weigh 100 mg of the Lidocaine drug substance into a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase. Filter the solution through a 0.45 µm syringe filter before injection.

4.1.5. Data Analysis

Construct a calibration curve by plotting the peak area of **N-Nitroso Lidocaine** against its concentration. Determine the concentration of **N-Nitroso Lidocaine** in the sample by comparing its peak area to the calibration curve.

Protocol 2: Determination of N-Nitroso Lidocaine by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general procedure for the analysis of volatile nitrosamines, including **N-Nitroso Lidocaine**, in pharmaceutical products.

4.2.1. Materials and Reagents

- **N-Nitroso Lidocaine** Reference Standard
- Dichloromethane (GC grade)
- Sodium Hydroxide Solution (1 M)
- Anhydrous Sodium Sulfate

4.2.2. Instrumentation

- Gas chromatograph coupled to a Mass Spectrometer (GC-MS).
- GC Column: A low-bleed, mid-polarity column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness) is suitable.

4.2.3. Chromatographic Conditions

- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injection Mode: Splitless (1 μ L).
- Inlet Temperature: 250 $^{\circ}$ C.
- Oven Temperature Program:
 - Initial temperature: 50 $^{\circ}$ C, hold for 2 minutes.
 - Ramp 1: 10 $^{\circ}$ C/min to 180 $^{\circ}$ C.
 - Ramp 2: 20 $^{\circ}$ C/min to 280 $^{\circ}$ C, hold for 5 minutes.
- MS Transfer Line Temperature: 280 $^{\circ}$ C.
- Ion Source Temperature: 230 $^{\circ}$ C.
- MS Mode: Selected Ion Monitoring (SIM) for the target ions of **N-Nitroso Lidocaine**.

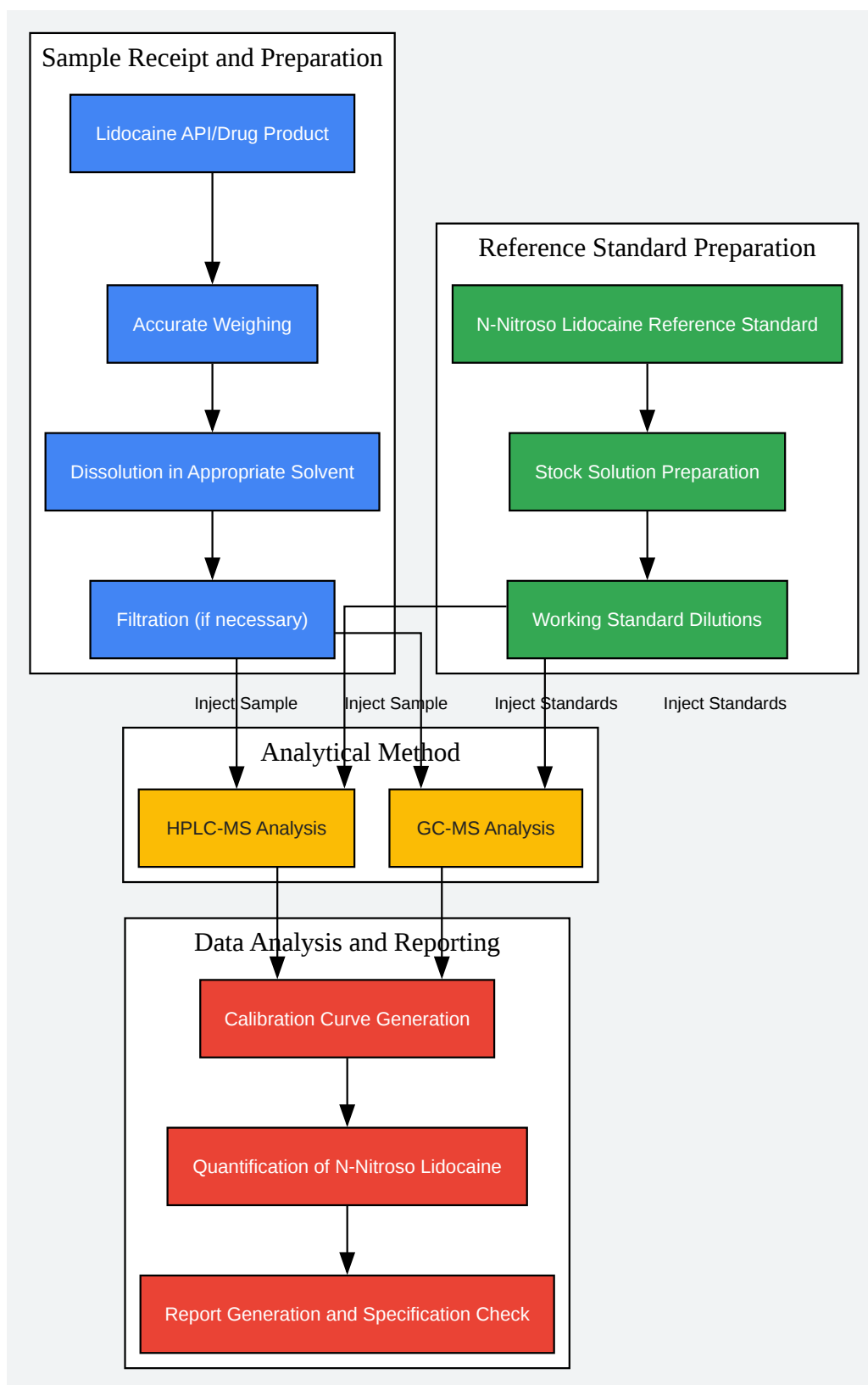
4.2.4. Sample Preparation

- Standard Stock Solution (100 μ g/mL): Accurately weigh and dissolve 10 mg of **N-Nitroso Lidocaine** reference standard in 100 mL of dichloromethane.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in dichloromethane to create calibration standards.
- Sample Preparation (Liquid-Liquid Extraction): a. Weigh an amount of the sample equivalent to 250 mg of Lidocaine into a centrifuge tube.[9] b. Add 10 mL of 1 M Sodium Hydroxide solution and vortex for 1 minute.[9] c. Add 5 mL of dichloromethane and shake vigorously for 5 minutes.[9] d. Centrifuge to separate the layers. e. Carefully transfer the organic (bottom) layer to a clean vial containing anhydrous sodium sulfate to remove any residual water. f. Inject the dried organic layer into the GC-MS.

4.2.5. Data Analysis

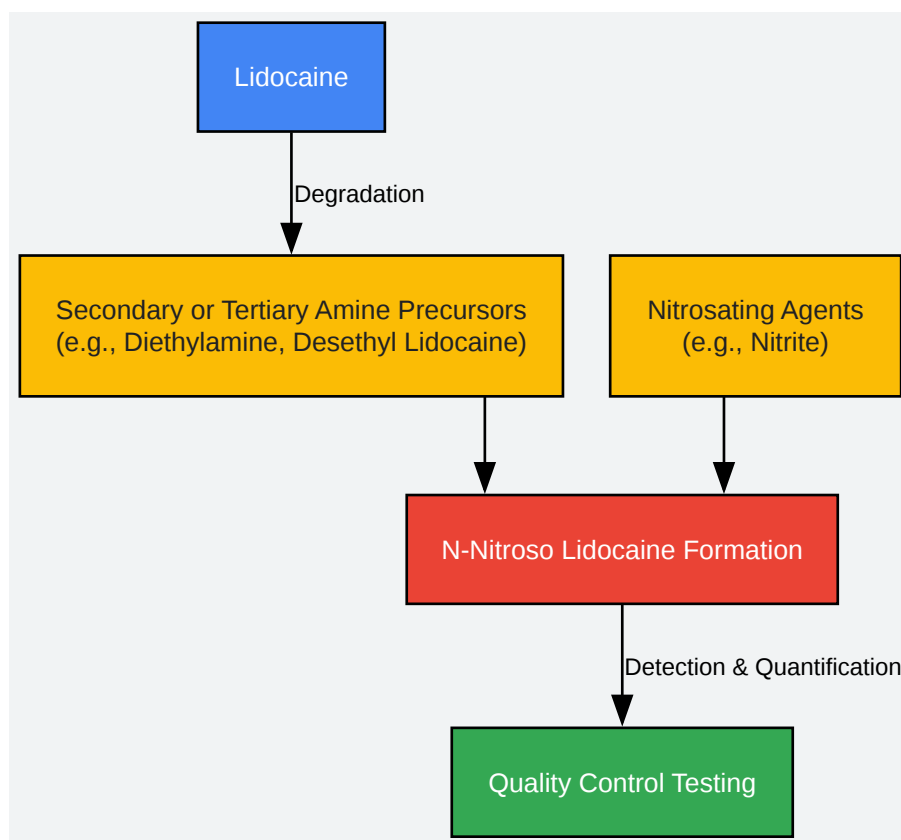
Generate a calibration curve from the working standard solutions. Quantify the amount of **N-Nitroso Lidocaine** in the sample extract by comparing its peak area to the calibration curve.

Visualizations



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Caption: Quality Control Workflow for **N-Nitroso Lidocaine** Analysis.



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Caption: Formation Pathway of **N-Nitroso Lidocaine**.

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